

Physical Properties of Silicon Tetrabromide

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Compound of Interest

Compound Name: Tetrabromosilane

Cat. No.: B1584419

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Silicon Tetrabromide is a colorless, fuming liquid at room temperature with a suffocating odor. [1][2][3] It is a highly reactive inorganic compound that readily hydrolyzes in the presence of moisture to produce silicon dioxide and hydrobromic acid.[1][4] This reactivity necessitates handling under anhydrous conditions. The physical properties of SiBr₄ are significantly influenced by the large atomic mass of the bromine atoms, leading to higher melting and boiling points compared to its lighter silicon tetrahalide counterparts like SiCl₄ and SiF₄. [1][5]

Data Summary

The experimentally determined melting and boiling points for Silicon Tetrabromide are summarized below. The data is collated from various sources, providing a consistent and verifiable range for these physical constants.

Physical Property	Value (°C)	Value (°F)	Value (K)	Citations
Melting Point	5	41	278	[1][3][4][5][6][7][8][9]
5.4	41.7	278.5	[10]	
Boiling Point	153	307	426	[1][3][4][5][6][7][8][9]
154	309	427	[10]	

Experimental Protocols for Determination

The accurate determination of melting and boiling points is crucial for compound identification and purity assessment.^[11] For pure crystalline compounds, the melting point is typically a sharp, narrow range (0.5-1°C), which broadens significantly in the presence of impurities.^[11] ^[12] Due to the moisture sensitivity of SiBr₄, all procedures must be carried out in a dry environment, such as in a glovebox or under a stream of inert gas (e.g., nitrogen or argon), using oven-dried glassware.

Melting Point Determination (Capillary Method)

Given that the melting point of SiBr₄ is 5°C, this procedure must be conducted using a cooling bath or a cryostat integrated with a melting point apparatus.

- **Sample Preparation:** A small sample of SiBr₄ is first solidified by cooling it below its melting point. The solid material is then quickly crushed into a fine powder in an anhydrous environment.
- **Capillary Loading:** A small amount of the powdered, solid SiBr₄ is packed into a capillary tube to a height of 1-2 mm.^[11] The tube is sealed at one end.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus (e.g., a Thiele tube or a commercial digital instrument) equipped with a cooling system.^[11] The capillary is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.^[12]
- **Measurement:** The temperature of the cooling bath is slowly raised at a rate of approximately 1-2°C per minute as it approaches the expected melting point.^[13]
- **Data Recording:** The melting point range is recorded from the temperature at which the first drop of liquid appears (T₁) to the temperature at which the last crystal melts completely (T₂).^[11]^[14]

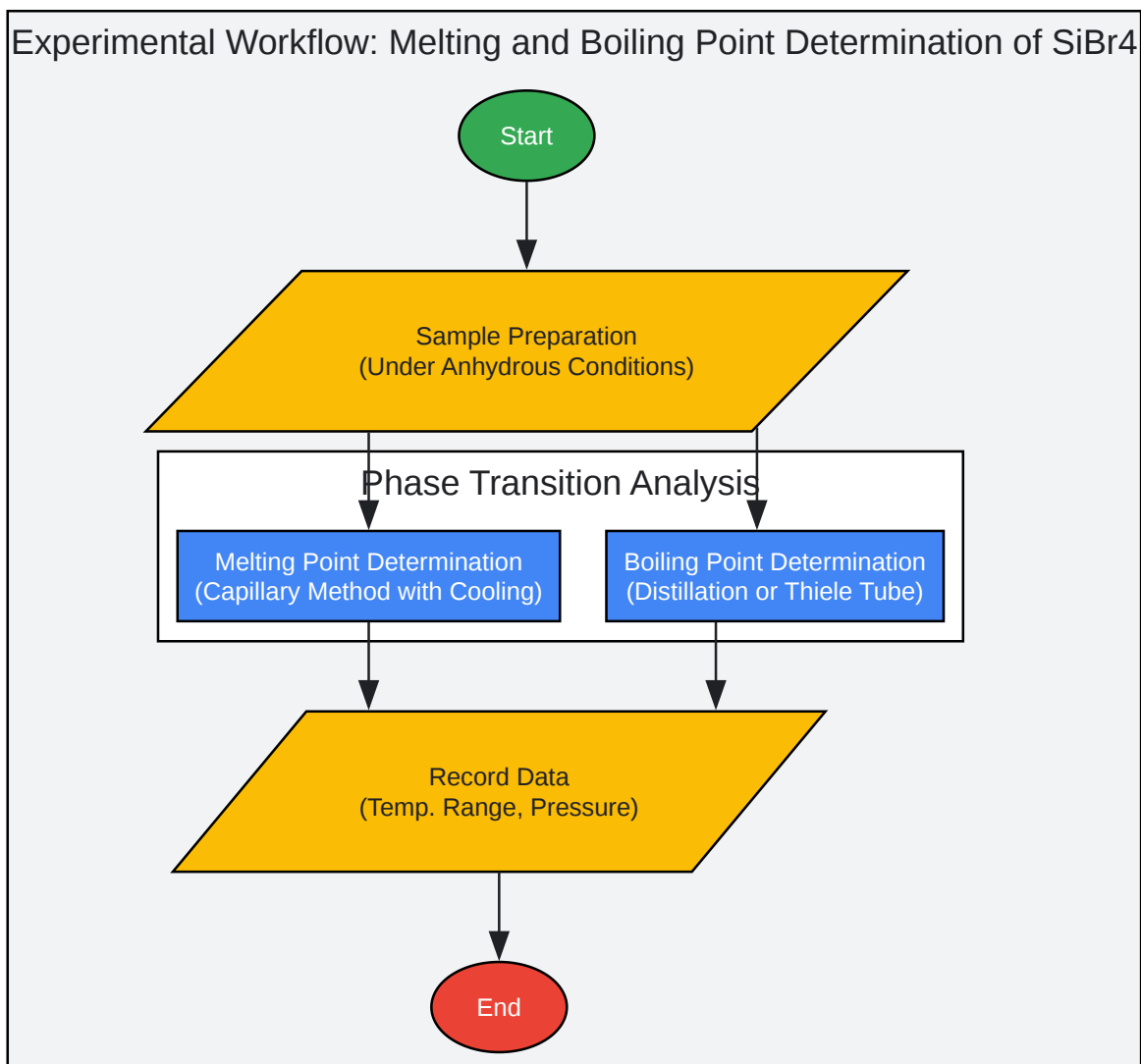
Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[11] A simple distillation is an effective method for its determination.

- **Apparatus Setup:** A simple distillation apparatus is assembled using dry glassware. This includes a distillation flask, a condenser, a receiving flask, and a thermometer. The apparatus should be protected from atmospheric moisture with drying tubes.
- **Sample Placement:** A small volume of liquid SiBr_4 is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated in an oil bath.
- **Measurement:** The temperature is recorded when the liquid begins to boil and a stable temperature is observed on the thermometer as the vapor condenses into the receiving flask.^[13] The thermometer bulb must be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor, not the superheated liquid.^[15]
- **Data Recording:** The stable temperature reading during distillation is recorded as the boiling point. The atmospheric pressure should also be noted, as boiling point is pressure-dependent.^[11]^[15]

Logical Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the melting and boiling points of a moisture-sensitive compound like SiBr_4 .



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Caption: Workflow for SiBr₄ melting and boiling point determination.

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